

Technical Guide: Safety and Handling of 2,3-Dinitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dinitrobenzoic acid

Cat. No.: B080315

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Disclaimer: Comprehensive safety data, including a full Safety Data Sheet (SDS), for **2,3-Dinitrobenzoic acid** (CAS No. 15147-64-5) is not readily available in publicly accessible databases. The following guide is based on limited information for this specific isomer and extrapolated data from closely related dinitrobenzoic acid isomers, such as 3,5-Dinitrobenzoic acid and 2,4-Dinitrobenzoic acid. This information should be used as a preliminary guide only, and a comprehensive, substance-specific risk assessment should be conducted by qualified personnel before handling **2,3-Dinitrobenzoic acid**.

This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

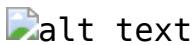
While a complete GHS classification for **2,3-Dinitrobenzoic acid** is not available, based on the data for its isomers, it should be treated as a hazardous substance. The primary hazards are expected to be:

- Acute Oral Toxicity
- Skin Irritation
- Serious Eye Irritation
- Respiratory Tract Irritation

The following table summarizes the known and anticipated hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation.[1]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life. [1]

GHS Pictogram (Anticipated):



Signal Word (Anticipated): Warning

Physical and Chemical Properties

Limited experimental data for the physical and chemical properties of **2,3-Dinitrobenzoic acid** is available. The following table includes computed data from reliable sources.

Property	Value	Source
Molecular Formula	C ₇ H ₄ N ₂ O ₆	PubChem[2]
Molecular Weight	212.12 g/mol	PubChem[2]
Appearance	Solid (form not specified)	-
Melting Point	Not available	-
Solubility	Not available	-

Handling and Storage

Handling:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize exposure to dust and vapors.[\[1\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[3\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)[\[5\]](#)
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[\[4\]](#)
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.[\[6\]](#)

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek immediate medical attention.

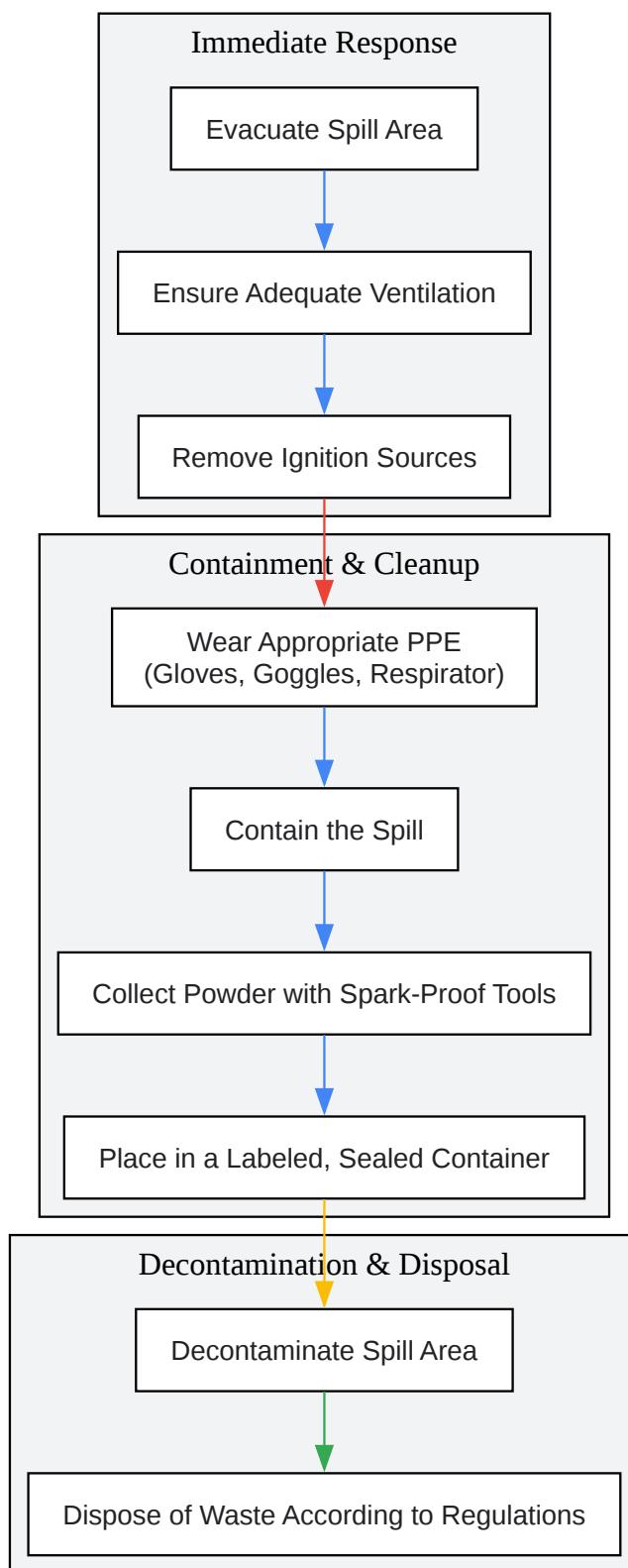
Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Fire-Fighting Measures

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.
- Specific Hazards: The combustion of dinitrobenzoic acids may produce toxic fumes, including nitrogen oxides and carbon monoxide.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

In the event of a spill, follow the workflow outlined below.



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Caption: Workflow for handling a **2,3-Dinitrobenzoic acid** spill.

Toxicological Information

There is a lack of specific toxicological data for **2,3-Dinitrobenzoic acid**. The health effects are inferred from related compounds.

- Acute Effects: Harmful if swallowed.[\[1\]](#) Causes irritation to the skin, eyes, and respiratory system.[\[1\]](#)
- Chronic Effects: No information is available on the long-term health effects of exposure.
- Carcinogenicity: There is no data to suggest that this compound is carcinogenic.

Disposal Considerations

Dispose of **2,3-Dinitrobenzoic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[4\]](#) Do not allow the material to enter drains or waterways.

Experimental Protocols

Detailed experimental protocols for the safety and handling of **2,3-Dinitrobenzoic acid** are not available in the searched literature. Standard laboratory procedures for handling powdered chemical irritants should be followed. These protocols should be developed as part of a comprehensive risk assessment by the user's institution.

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2,3-Dinitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b080315#2-3-dinitrobenzoic-acid-safety-and-handling-precautions>

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